

# A Comparative Study: 1-Deacetylnimbolinin B and Azadirachtin

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## Compound of Interest

Compound Name: 1-Deacetylnimbolinin B

Cat. No.: B12435426

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A detailed analysis for researchers, scientists, and drug development professionals.

This guide provides a comprehensive comparison of two prominent limonoids, **1-Deacetylnimbolinin B** and Azadirachtin, derived from the neem tree (*Azadirachta indica*). While Azadirachtin is a well-studied and widely utilized biopesticide, **1-Deacetylnimbolinin B** remains a lesser-known compound with limited available data. This document aims to present a side-by-side comparison based on current scientific literature, highlighting key differences in their biological activities, physicochemical properties, and toxicological profiles. The significant data gap for **1-Deacetylnimbolinin B** is a critical finding of this review.

## Physicochemical Properties

A fundamental understanding of the physicochemical properties of these compounds is crucial for their application in research and development. The following table summarizes the available data.

Property	1-DeacetylNimbolinin B	Azadirachtin
Molecular Formula	C33H44O9	C35H44O16
Molecular Weight	584.7 g/mol	720.71 g/mol [1]
Appearance	Powder	White microcrystalline solid[2]
Melting Point	Not Reported	154–158 °C[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	Soluble in polar organic solvents
logP (Octanol/Water)	Not Reported	Not Reported

## Comparative Biological Activity

The biological activities of Azadirachtin are extensively documented, showcasing its potent insecticidal, antifungal, and cytotoxic effects. In contrast, quantitative data on the bioactivity of **1-DeacetylNimbolinin B** is scarce.

Biological Activity	1-DeacetylNimbolinin B	Azadirachtin
Insecticidal Activity	Weak antifeedant activity against <i>Spodoptera littoralis</i> at 1,000 ppm (reported for the related compounds 1-deacetylNimbolinin A and 2-deacetylNimbolinin B)[3]	Potent antifeedant and insect growth regulator against over 200 species of insects.[4] Fulfills many criteria for a good insecticide.[4]
Antifungal Activity	Data not available.	Exhibits antifungal properties.
Cytotoxic Activity	Data not available.	Demonstrates cytotoxic effects against various cancer cell lines.

## Toxicity Profile

Toxicological data is paramount for assessing the safety of any compound. While Azadirachtin has undergone considerable toxicological evaluation, no specific toxicity data for **1-DeacetylNimbolin B** was found in the public domain.

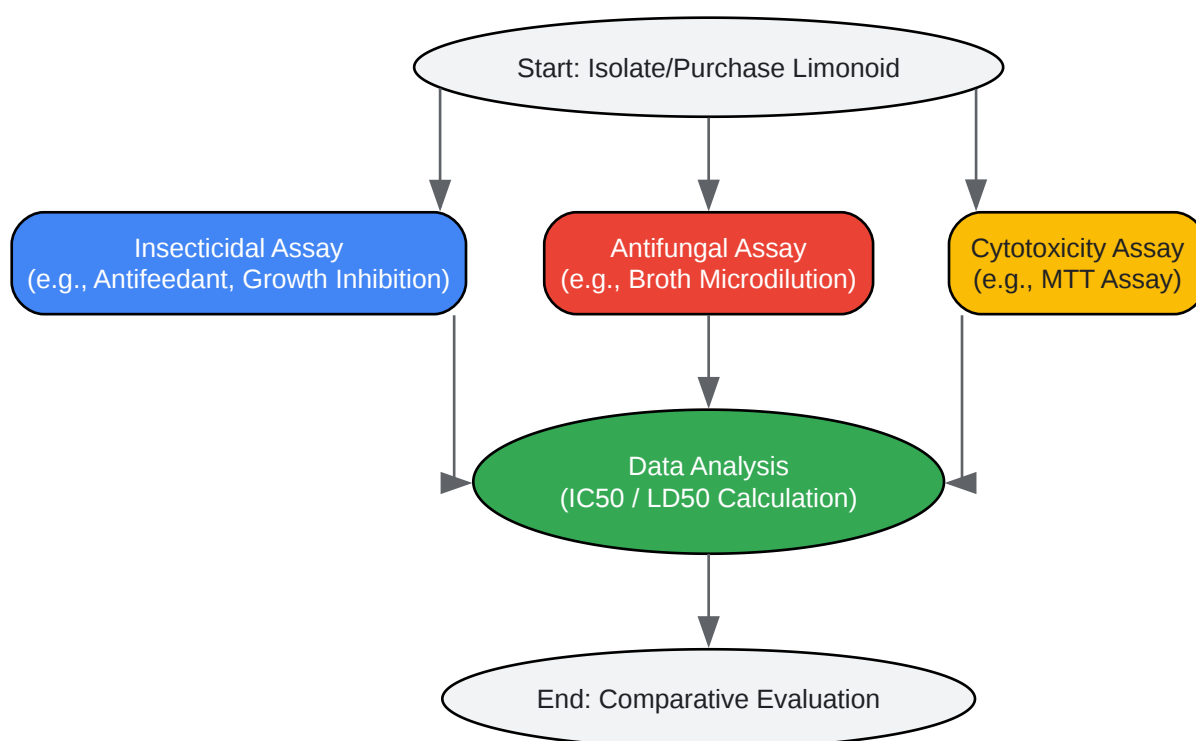
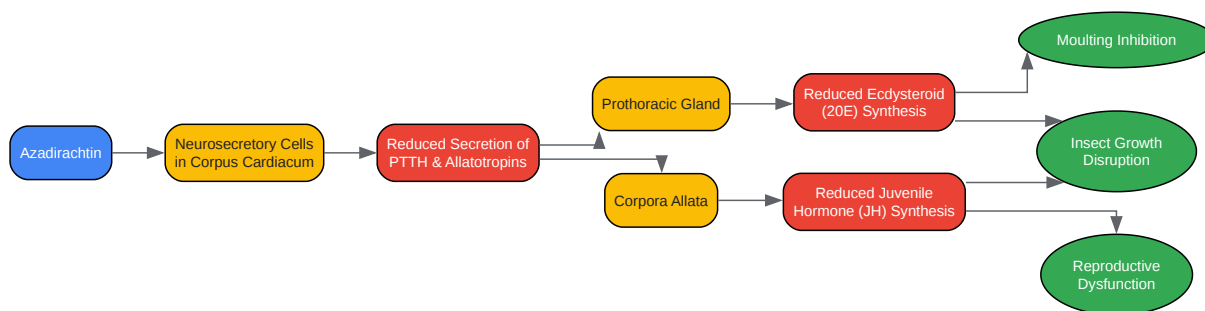
Toxicity Parameter	1-DeacetylNimbolin B	Azadirachtin
Acute Oral Toxicity (LD50, Rat)	Data not available.	> 3,540 mg/kg (practically non-toxic)[4]
Mammalian Toxicity	Data not available.	Very low toxicity to mammals. [4]
Aquatic Toxicity	Data not available.	Moderate to high toxicity to aquatic organisms.
Carcinogenicity	Data not available.	May cause cancer (Category 1B).[2]

## Mechanism of Action & Signaling Pathways

The modes of action of Azadirachtin are multifaceted and well-elucidated. It primarily acts as an insect growth regulator by disrupting the hormonal balance of ecdysteroids and juvenile hormones.[4][5] It also functions as a potent antifeedant.[4] At the cellular level, Azadirachtin has been shown to upregulate p53 and disrupt protein synthesis.[4]

Conversely, there is a complete lack of information regarding the specific signaling pathways modulated by **1-DeacetylNimbolin B**.

## Signaling Pathway of Azadirachtin in Insect Cells



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